

Application Notes and Protocols: WYE-23 In Vitro Assay

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For Researchers, Scientists, and Drug Development Professionals

Introduction

WYE-23 is a potent and highly selective inhibitor of the mammalian target of rapamycin (mTOR).[1][2][3][4] As a critical component of the PI3K/Akt/mTOR signaling cascade, mTOR is a serine/threonine kinase that functions as a central regulator of cell growth, proliferation, metabolism, and survival.[5][6] It exists in two distinct multiprotein complexes, mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2), which regulate distinct downstream cellular processes.[6][7] Dysregulation of the mTOR pathway is implicated in a variety of human diseases, including cancer and metabolic disorders.[6][8] WYE-23 exhibits its inhibitory effect through ATP-competitive binding to the mTOR kinase domain.[7] These application notes provide detailed protocols for in vitro biochemical and cell-based assays to characterize the inhibitory activity of WYE-23.

Data Presentation

Table 1: In Vitro Inhibitory Activity of WYE-23

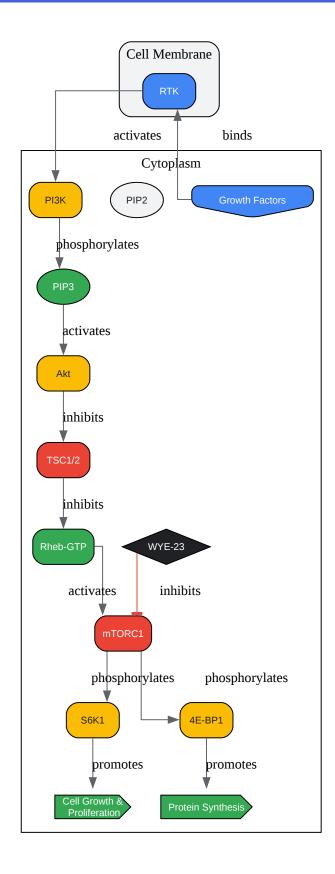


Target/Assay	IC50 Value	Cell Line	Assay Type
mTOR	0.45 nM	HEK293 (flag-tagged truncated human mTOR)	Biochemical (DELFIA)
ΡΙ3Κα	661 nM	Not Applicable	Biochemical
Cell Proliferation	42 nM	LNCaP	Cell-based (MTS)

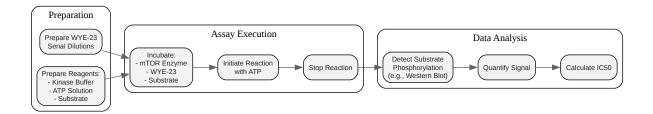
Signaling Pathway

The PI3K/Akt/mTOR signaling pathway is a crucial regulator of cellular processes. Growth factors activate receptor tyrosine kinases (RTKs), which in turn activate PI3K. PI3K phosphorylates PIP2 to PIP3, leading to the recruitment and activation of Akt. Akt then phosphorylates and inhibits the TSC complex, an inhibitor of Rheb. Active, GTP-bound Rheb stimulates the kinase activity of mTORC1. mTORC1 phosphorylates downstream targets such as S6K1 and 4E-BP1 to promote protein synthesis and cell growth. WYE-23 acts as an ATP-competitive inhibitor of mTOR, thereby blocking the activity of both mTORC1 and mTORC2.









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